

# An In-depth Technical Guide on 6'-O-Cinnamoyl-8-epikingisidic acid

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## Compound of Interest

Compound Name: 6'-O-Cinnamoyl-8-epikingisidic acid

Cat. No.: B1159771

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## Introduction

**6'-O-Cinnamoyl-8-epikingisidic acid** is a naturally occurring secoiridoid, a class of monoterpenoids known for their diverse biological activities. This compound was first isolated from the dried fruits of *Ligustrum lucidum* AIT. (Oleaceae), a plant used in traditional medicine. [1] As a member of the secoiridoid family, **6'-O-Cinnamoyl-8-epikingisidic acid** is of interest to researchers for its potential pharmacological properties, which may include anti-inflammatory and antiviral effects, characteristic of other secoiridoids isolated from the same plant. This technical guide provides a comprehensive overview of the available scientific information on **6'-O-Cinnamoyl-8-epikingisidic acid**, including its physicochemical properties, a generalized experimental protocol for its isolation, and an exploration of the potential biological activities and associated signaling pathways of related compounds.

## Physicochemical Properties

The fundamental physicochemical properties of **6'-O-Cinnamoyl-8-epikingisidic acid** are summarized in the table below. This data is essential for its identification, characterization, and handling in a laboratory setting.

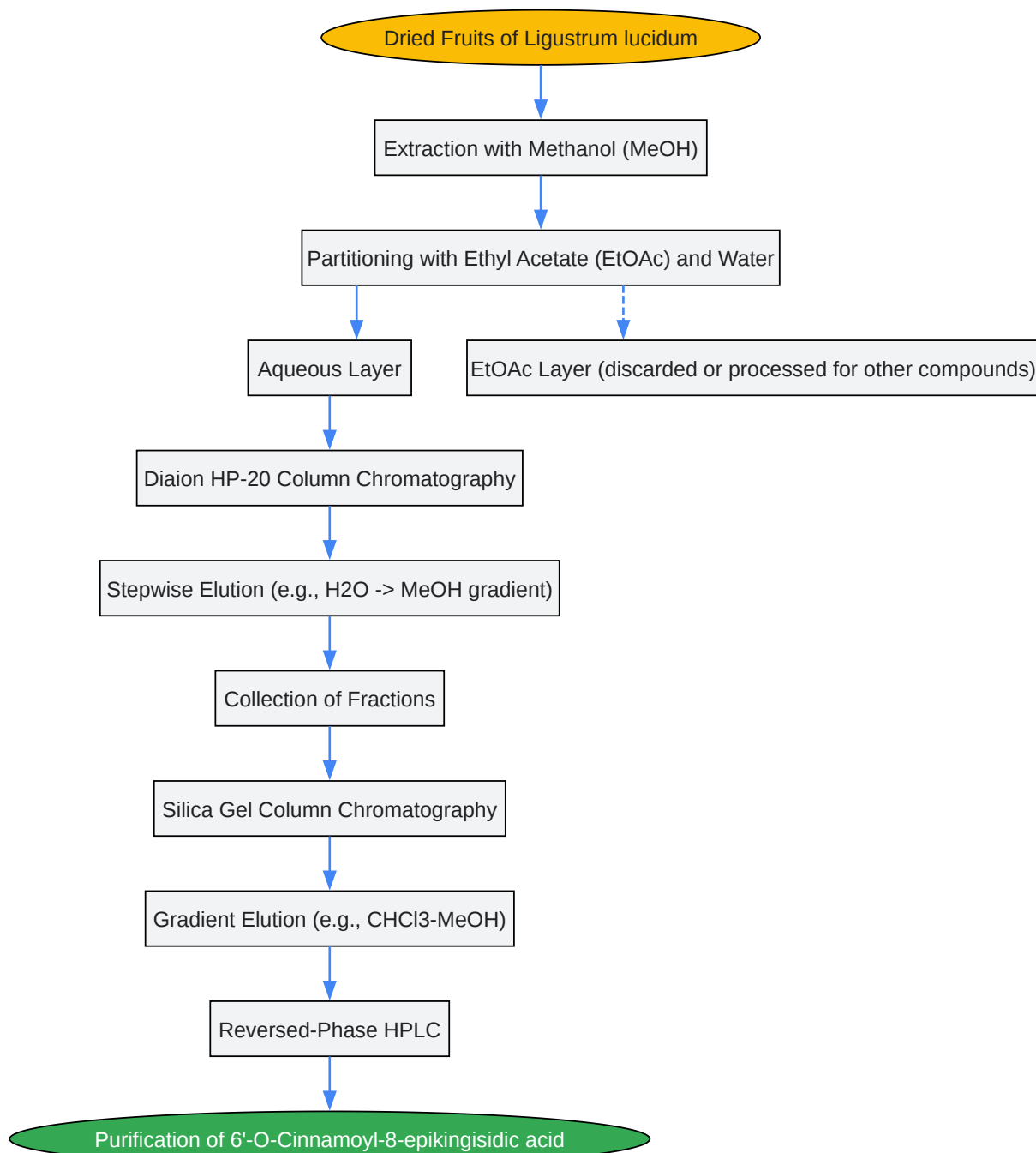
Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>28</sub> O <sub>12</sub>	[2]
Molecular Weight	520.48 g/mol	[2]
CAS Number	1403984-03-1	
Class	Secoiridoid	[1]
Source	Dried fruits of <i>Ligustrum lucidum</i> AIT.	[1]
Appearance	Amorphous powder	
Optical Rotation	[α] <sub>D</sub> -58.8 (c 0.12, MeOH)	
UV (MeOH) λ <sub>max</sub> (log ε)	217 nm (4.28), 223 nm (4.21), 279 nm (4.33)	

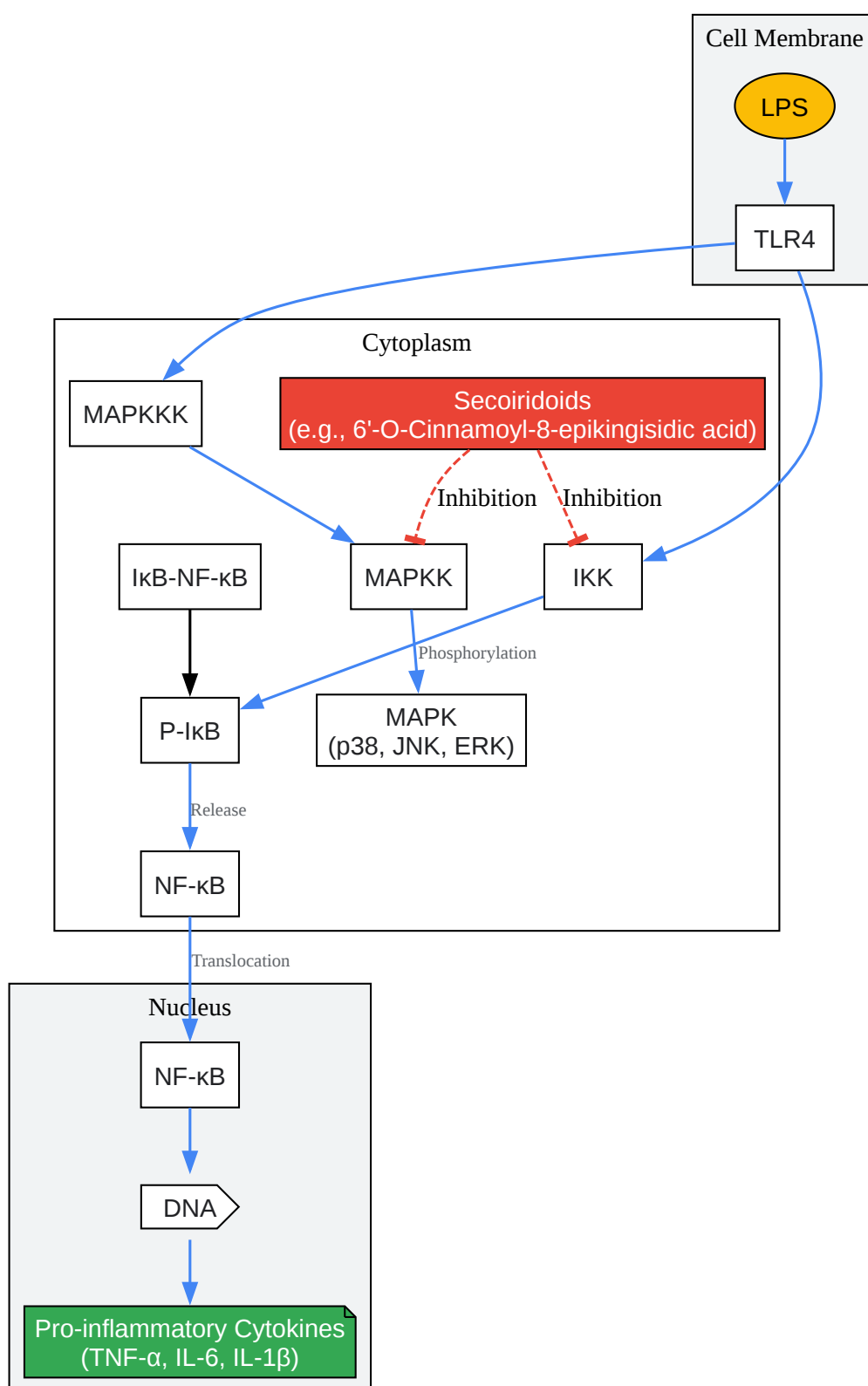
Note: Detailed <sup>1</sup>H and <sup>13</sup>C NMR spectroscopic data for **6'-O-Cinnamoyl-8-epikingisidic acid** are reported in the primary literature by Aoki et al. (2012). However, the full text of this publication, containing the complete spectral assignments, could not be accessed for this review. The data presented here is based on the information available in the abstract and other accessible sources.

## Experimental Protocols

The following is a generalized experimental protocol for the isolation and purification of secoiridoids, including **6'-O-Cinnamoyl-8-epikingisidic acid**, from the fruits of *Ligustrum lucidum*. This protocol is based on methodologies reported in the literature for the isolation of similar compounds from the same source. The specific protocol for **6'-O-Cinnamoyl-8-epikingisidic acid** is detailed in the primary literature which was not fully accessible.

## General Isolation and Purification Workflow





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## References

- 1. Six new secoiridoids from the dried fruits of Ligustrum lucidum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 6'-O-Cinnamoyl-8-epikingisidic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159771#what-is-6-o-cinnamoyl-8-epikingisidic-acid]

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